

A Technical Guide to 4-Methoxyestrone-13C6 for Researchers

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Compound of Interest

Compound Name: 4-Methoxyestrone-13C6

Cat. No.: B12402603

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This technical guide provides an in-depth overview of **4-Methoxyestrone-13C6**, a critical isotopically labeled metabolite of estrone, for researchers, scientists, and professionals in drug development. This document outlines its suppliers, the metabolic pathways it is involved in, and general experimental methodologies for its use.

Introduction to 4-Methoxyestrone

4-Methoxyestrone (4-MeOE1) is an endogenous, naturally occurring methoxylated catechol estrogen. It is a metabolite of the primary estrogen, estrone, formed via the intermediate 4-hydroxyestrone.^[1] This conversion is catalyzed by the enzyme Catechol-O-methyltransferase (COMT).^[2] The methylation of catechol estrogens is a crucial step in estrogen metabolism and is believed to be a detoxification pathway, as it converts more reactive catechol estrogens into more stable methoxy derivatives.^[3] The study of 4-Methoxyestrone and its isotopically labeled forms, such as **4-Methoxyestrone-13C6**, is vital for understanding estrogen metabolism and its role in various physiological and pathological processes, including hormone-dependent cancers.

4-Methoxyestrone-13C6 Supplier Information

Sourcing high-purity **4-Methoxyestrone-13C6** is essential for accurate and reproducible research. Several chemical suppliers specialize in isotopically labeled compounds for research purposes. While direct pricing is often available only upon request, the following table summarizes potential suppliers and available product details.

Table 1: Suppliers of **4-Methoxyestrone-13C6** and Related Isotopically Labeled Analogs

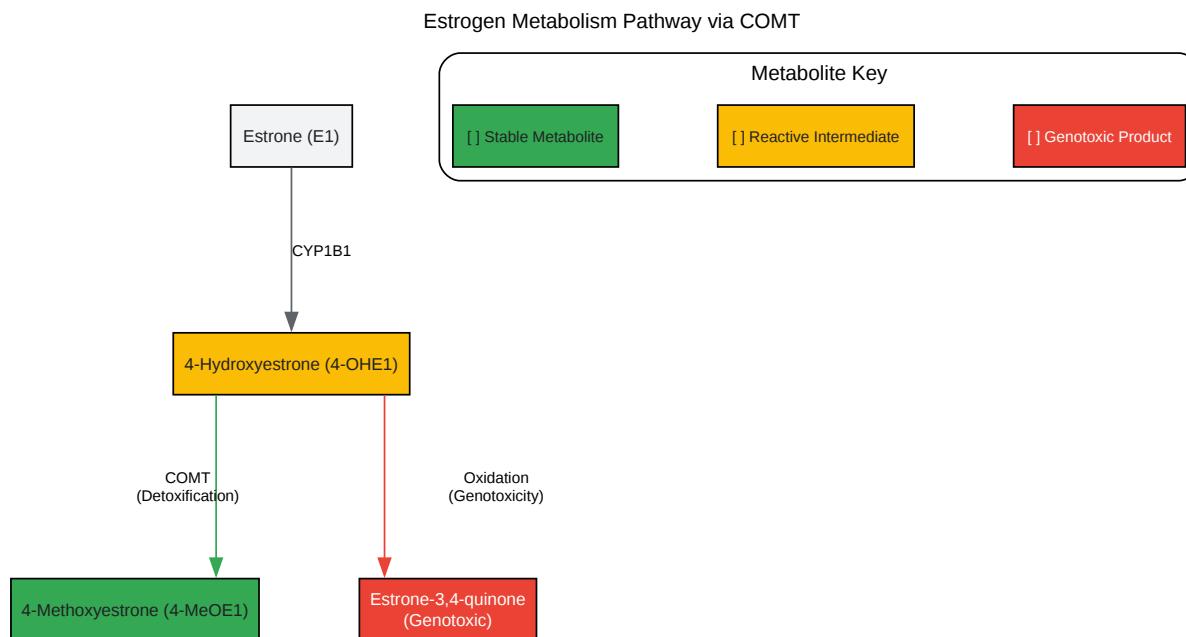
Supplier	Product Name	Catalog Number	Purity/Isotopic Enrichment		Pack Size	Pricing
Alfa Chemistry	DL-4-Methoxyestrone-13C6, 99%	Not specified	98% Chemical Purity, 99%	Isotopic	Not specified	Inquire for pricing
Eurisotop (Cambridge Isotope Laboratories)	DL-4-METHOXYESTRONE-13C6, 99%	CLM-8017-0.1MG	98% Chemical Purity, 99%	Isotopic	0.1 mg	Inquire for pricing[4]
MedChemExpress (MCE)	4-Methoxyestrone-13C6	HY-128790S1	Not specified		1 mg; 5 mg	Inquire for pricing[5]
Isotope Science (Alfa Chemistry)	4-Methoxyestrone-13C6	ACMA00063307	Not specified	Not specified		Inquire for pricing[6]
LGC Standards	4-Methoxy Estrone-13C,d3	TRC-M226137	Not specified		1 mg; 10 mg	Login for pricing[7]

Note: Pricing information is subject to change and may not be publicly available. It is recommended to contact the suppliers directly for a quote.

Signaling and Metabolic Pathways

4-Methoxyestrone is a key metabolite in the estrogen metabolism pathway. The primary enzyme responsible for its formation is Catechol-O-methyltransferase (COMT), which

methylates 4-hydroxyestrone.[8] This pathway is significant as it is considered a detoxification route, preventing the buildup of potentially genotoxic catechol estrogens.[3]



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Estrogen Metabolism Pathway via COMT

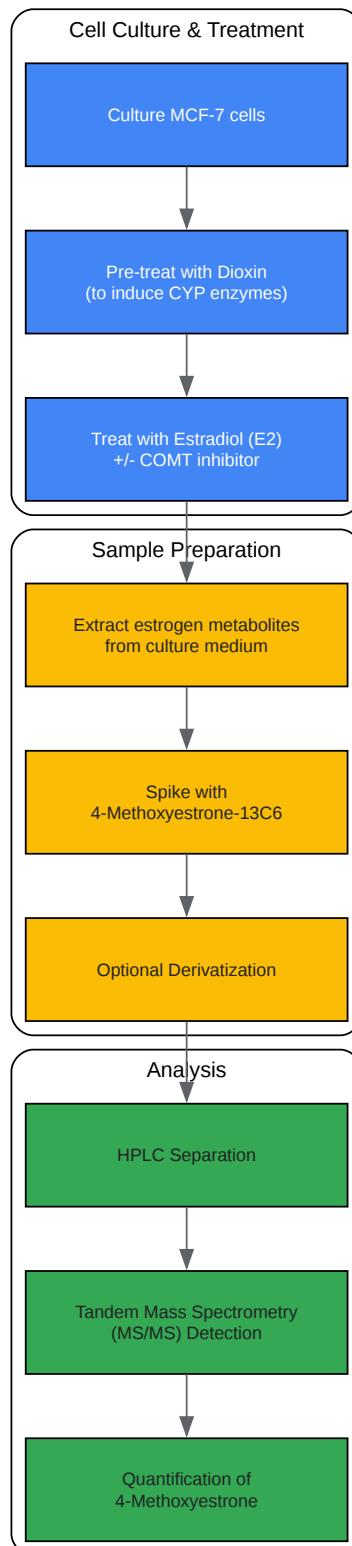
Experimental Methodologies

The analysis of 4-Methoxyestrone and its labeled internal standard, **4-Methoxyestrone-13C6**, is most commonly performed using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This technique offers high sensitivity and specificity for the quantification of estrogen metabolites in biological matrices.

General Experimental Workflow for In Vitro Studies

A common application for 4-Methoxyestrone is in cell-based assays to study estrogen metabolism and its effects on cellular processes. The following diagram illustrates a general workflow for such an experiment.

General In Vitro Experimental Workflow

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General In Vitro Experimental Workflow

Detailed Methodological Considerations

- Cell Culture and Treatment: A study investigating the role of COMT in estrogen metabolism used MCF-7 breast cancer cells. The cells were pretreated with dioxin to increase the metabolism of estradiol to catechol estrogens. Subsequently, the cells were treated with estradiol with or without a COMT-specific inhibitor.[9]
- Sample Preparation:
 - Extraction: Estrogen metabolites are typically extracted from the culture medium or cell lysates. A common technique is liquid-liquid extraction using a solvent such as methyl tert-butyl ether (MTBE).[10]
 - Internal Standard: For accurate quantification by LC-MS/MS, a stable isotope-labeled internal standard, such as **4-Methoxyestrone-13C6**, is added to the samples before extraction.
 - Derivatization: While not always necessary, derivatization can be employed to improve the chromatographic and mass spectrometric properties of the analytes.[11]
- LC-MS/MS Analysis:
 - Chromatography: Reverse-phase liquid chromatography is used to separate 4-Methoxyestrone from other estrogen metabolites and matrix components. A C18 column is commonly used with a mobile phase gradient of methanol and water containing a small amount of formic acid.[11][12]
 - Mass Spectrometry: A triple quadrupole mass spectrometer operating in selected reaction monitoring (SRM) mode provides high selectivity and sensitivity for detecting and quantifying the parent and product ions of 4-Methoxyestrone and its 13C6-labeled internal standard.[13]

Conclusion

4-Methoxyestrone-13C6 is an indispensable tool for researchers studying estrogen metabolism and its implications in health and disease. Its use as an internal standard in LC-MS/MS assays allows for precise and accurate quantification of 4-Methoxyestrone in various

biological samples. Understanding the metabolic pathway involving COMT and employing robust experimental protocols are crucial for advancing our knowledge in this field. This guide provides a foundational understanding for researchers and drug development professionals working with this important molecule.

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References

- 1. 4-Methoxyestrone - Wikipedia [en.wikipedia.org]
- 2. caymanchem.com [caymanchem.com]
- 3. 4-Methoxyestrone | Rupa Health [rupahealth.com]
- 4. DL-4-METHOXYESTRONE | Eurisotop [eurisotop.com]
- 5. chembk.com [chembk.com]
- 6. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 7. 4-Methoxy Estrone-13C,d3 | LGC Standards [lgcstandards.com]
- 8. aacrjournals.org [aacrjournals.org]
- 9. The effects of catechol-O-methyltransferase inhibition on estrogen metabolite and oxidative DNA damage levels in estradiol-treated MCF-7 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. sciex.com [sciex.com]
- 11. aacrjournals.org [aacrjournals.org]
- 12. A Liquid Chromatography-Mass Spectrometry Method for the Simultaneous Measurement of Fifteen Urinary Estrogens and Estrogen Metabolites: Assay Reproducibility and Inter-individual Variability - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
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